

How to prevent degradation of Evernimicin during storage

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Compound of Interest

Compound Name: Evernimicin

Cat. No.: B180343

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Evernimicin Stability: Technical Support Center

Welcome to the technical support center for **Evernimicin**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper storage and handling of **Evernimicin** to prevent its degradation. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Evernimicin** powder?

A1: **Evernimicin** in its solid (powder) form should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), it is best to store it at -20°C.^[1] Properly stored, **Evernimicin** powder has a shelf life of over two years.^[1]

Q2: How should I store **Evernimicin** stock solutions?

A2: Stock solutions of **Evernimicin** should also be protected from light. For short-term use (days to weeks), they can be stored at 0 - 4°C. For longer-term storage (months), it is advisable to store them at -20°C.^[1] To avoid repeated freeze-thaw cycles, it is recommended to prepare aliquots of your stock solution.

Q3: What are the potential causes of **Evernimicin** degradation?

A3: While specific public data on **Evernimicin**'s degradation pathways is limited, like many complex oligosaccharides, it is potentially susceptible to degradation under certain stress conditions. These can include:

- Hydrolysis: Exposure to acidic or basic conditions can lead to the breakdown of its glycosidic bonds or orthoester linkages.
- Oxidation: The presence of oxidizing agents may affect its structure.
- Photodegradation: Exposure to light, especially UV light, can cause degradation. This is why storage in the dark is recommended.^[1]
- Thermal Degradation: Elevated temperatures can accelerate chemical degradation processes.

Q4: Are there any known degradation products of **Evernimicin**?

A4: The scientific literature mentions that degradation studies were instrumental in determining the structure of **Evernimicin**, which implies that it does break down under specific chemical treatments.^[2] However, detailed public information on the specific identity of these degradation products under typical storage conditions is not readily available.

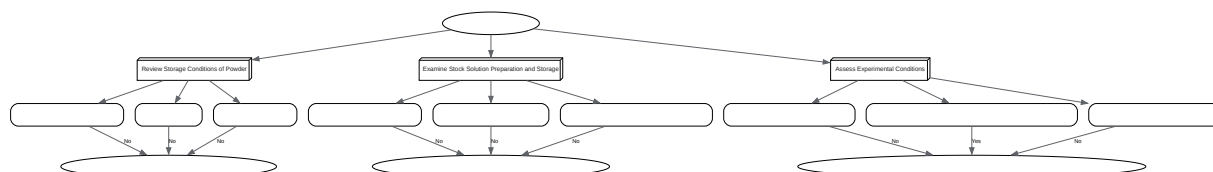
Troubleshooting Guide

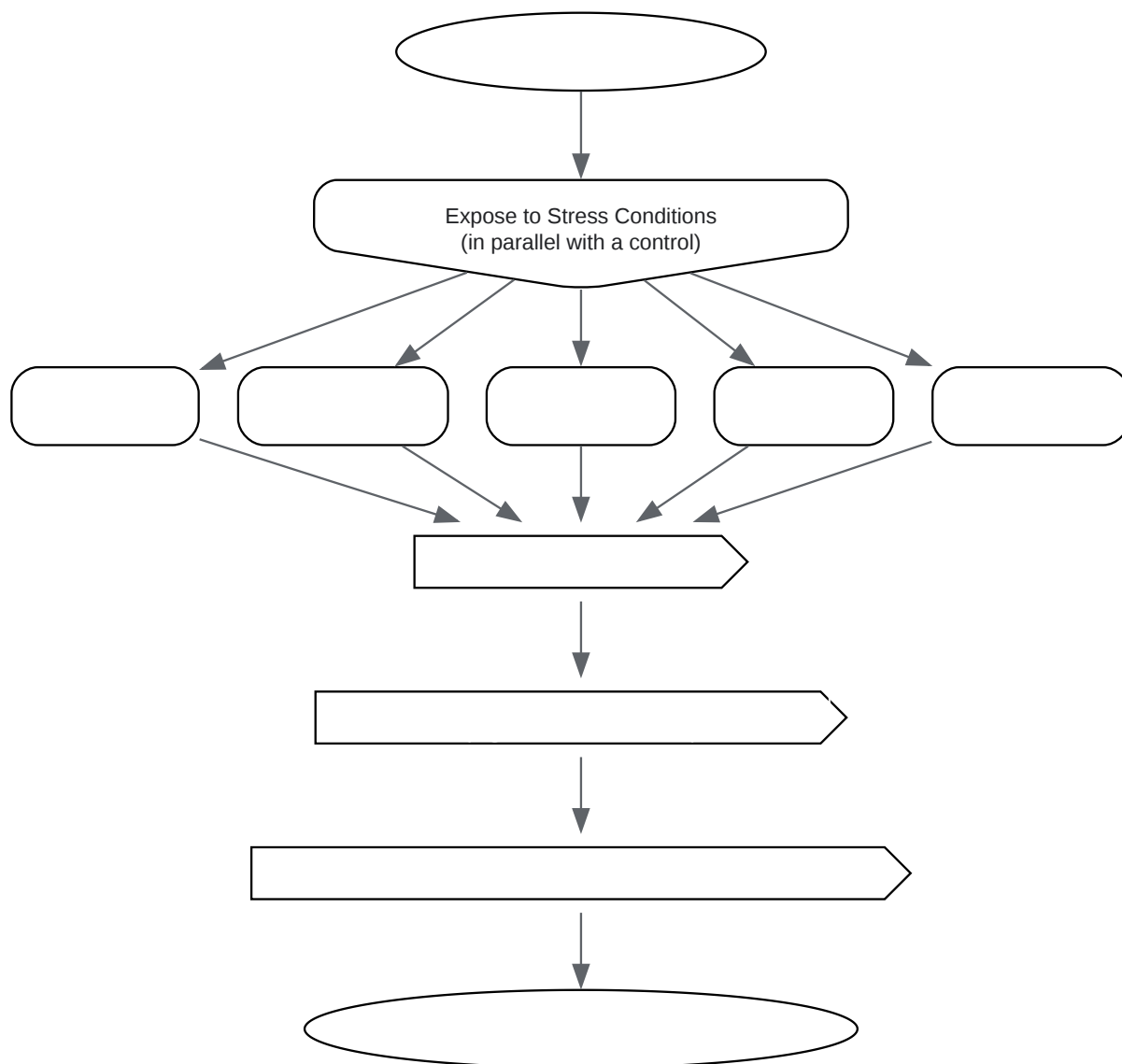
This guide is designed to help you troubleshoot potential issues related to **Evernimicin** stability.

Problem: I am observing a loss of antibacterial activity in my experiments.

This could be due to the degradation of **Evernimicin**. Consider the following troubleshooting steps:

Troubleshooting Workflow for Loss of **Evernimicin** Activity





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References

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- 2. pnas.org [pnas.org]
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